

Essential Safety and Operational Guide for 2-Amino-1-cyclopentene-1-carbonitrile

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Compound of Interest

Compound Name: 2-Amino-1-cyclopentene-1-carbonitrile

Cat. No.: B031213

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This guide provides immediate, essential safety and logistical information for handling **2-Amino-1-cyclopentene-1-carbonitrile** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Amino-1-cyclopentene-1-carbonitrile**
- CAS Number: 2941-23-3
- Molecular Formula: C₆H₈N₂

Hazard Summary: **2-Amino-1-cyclopentene-1-carbonitrile** is a chemical that poses several health risks. It is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2][3]} It is known to cause skin irritation and serious eye irritation.^{[1][3]} Additionally, it may lead to respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure safety when handling this compound. Nitrile gloves are recommended for their chemical resistance.^{[4][5][6][7][8]}

PPE Item	Specification
Gloves	Chemical-resistant nitrile rubber gloves.
Eye Protection	Safety glasses with side shields or chemical goggles.
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[9] A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if exposure limits are exceeded or irritation is experienced.[9]

Handling and Storage Protocol

Storage: Store in a cool, dry, and well-ventilated area.[10][11] Keep the container tightly closed and away from heat and oxidizing agents.[10][12][13] Some sources suggest refrigeration.[9]

Handling:

- **Preparation:** Ensure a chemical fume hood is operational. Before handling, wash hands thoroughly.
- **Personal Protective Equipment (PPE):** Wear all required PPE as specified in the table above.
- **Weighing and Transfer:** Conduct all weighing and transferring of the solid compound within a chemical fume hood to avoid inhalation of dust. Use non-sparking tools.
- **Spill Management:** In case of a spill, sweep up the solid material, taking care not to generate dust, and place it into a suitable, sealed container for disposal.[9] For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly.[9] Do not eat, drink, or smoke in the handling area.[1][9]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [9] [14]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, seek medical attention. [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [9]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention. [15]

Disposal Plan

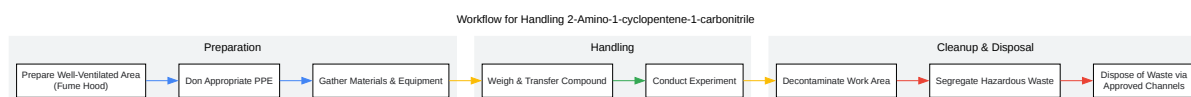
Dispose of **2-Amino-1-cyclopentene-1-carbonitrile** and its containers as hazardous waste. Do not dispose of it down the drain or with general laboratory waste.

Step-by-Step Disposal Protocol:

- Waste Segregation: Isolate waste **2-Amino-1-cyclopentene-1-carbonitrile** and any contaminated materials (e.g., filter paper, pipette tips, gloves) from other waste streams.
- Containerization: Place the chemical waste into a clearly labeled, sealable, and chemically compatible hazardous waste container.

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Amino-1-cyclopentene-1-carbonitrile**," and the associated hazards (e.g., "Toxic," "Irritant").
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through an approved waste disposal company, following all local, state, and federal regulations.^{[9][11]}
^[14]

Workflow Diagram



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Caption: Workflow for handling **2-Amino-1-cyclopentene-1-carbonitrile**.

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